

A comparative toxicological assessment of 2-Ethylhexyl propionate and its analogues

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Compound of Interest

Compound Name: **2-Ethylhexyl propionate**

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A Comparative Toxicological Profile of 2-Ethylhexyl Propionate and Its Analogues

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative toxicological assessment of **2-Ethylhexyl propionate** and its structurally related analogues: 2-Ethylhexyl acetate, 2-Ethylhexyl acrylate, and 2-Ethylhexyl stearate. The information presented is a synthesis of available data, intended to assist in the evaluation of these chemicals for various applications. All quantitative data is summarized for ease of comparison, and detailed experimental protocols, based on internationally recognized guidelines, are provided.

Comparative Toxicological Data

The following table summarizes the key toxicological endpoints for **2-ethylhexyl propionate** and its selected analogues. This data has been compiled from various sources to provide a comparative overview.

Toxicological Endpoint	2-Ethylhexyl Propionate	2-Ethylhexyl Acetate	2-Ethylhexyl Acrylate	2-Ethylhexyl Stearate
Acute Oral Toxicity (LD50)	Harmful if swallowed	Low toxicity if swallowed.	4,435 mg/kg (rat) [1]	>2,000 mg/kg (rat)[2]
Acute Dermal Toxicity (LD50)	No data available	No data available	7,522 mg/kg (rabbit)[1]	>2,000 mg/kg (rat)[3]
Skin Irritation	Causes skin irritation	Moderate skin irritant[4]	Severe skin irritation[1][5][6]	Not irritating to skin[2]
Eye Irritation	Causes eye irritation	Moderate eye irritant[4]	Slight to moderate eye irritation[1][5]	Not irritating to eyes[2]
Skin Sensitization	No data available	No data available	May cause an allergic skin reaction[1][5][6] [7]	No sensitization reactions[2]
Repeated Dose Toxicity (NOAEL)	No data available	No data available	NOAEC (inhalation, 90-day, rat): 10 ppm (local effects)[8]	NOAEL (oral, 28-day, rat): 1000 mg/kg bw/day[9]
Genotoxicity	No data available	Not expected to be genotoxic[10]	Not expected to cause genetic effects[5][11][12]	Not expected to be genotoxic
Carcinogenicity	No data available	Not expected to be carcinogenic	Not anticipated to cause cancer under normal use. Skin tumors observed secondary to chronic irritation. [5][11][12]	Not expected to be carcinogenic[13]
Reproductive/Developmental	No data available	No reproductive or developmental	Did not cause birth defects or	No treatment-related

Toxicity	toxicity studies available for the acetate itself. Its metabolite, 2-ethylhexanol, has shown developmental effects at high doses. [10]	interfere with reproduction in animal studies. [1][5]	developmental or teratogenic effects observed in rats. NOAEL of 1000 mg/kg for maternal and developmental toxicity. [9][14]
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Experimental Protocols

The toxicological data presented in this guide are primarily based on studies conducted following standardized guidelines, most notably those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines are internationally accepted as standard methods for safety testing.

Acute Oral Toxicity

Acute oral toxicity is typically determined using OECD Test Guidelines (TG) 401, 420, 423, or 425. The general procedure involves the administration of the test substance to fasted animals in a single dose. Animals are observed for a period of at least 14 days for signs of toxicity and mortality. The LD50, the dose that is lethal to 50% of the test animals, is then calculated.

Acute Dermal Toxicity

This is assessed following OECD TG 402. The test substance is applied to the clipped, intact skin of the test animals under a porous gauze dressing for 24 hours. The animals are observed for 14 days for signs of toxicity and mortality.

Skin and Eye Irritation

Skin irritation studies are conducted according to OECD TG 404. A small amount of the test substance is applied to a patch of skin on a test animal (typically a rabbit) and observed for signs of erythema (redness) and edema (swelling). Eye irritation is evaluated using OECD TG 405, where the substance is instilled into the eye of a rabbit and observed for effects on the cornea, iris, and conjunctiva.

Skin Sensitization

The potential of a substance to cause skin sensitization is often evaluated using the Guinea Pig Maximisation Test (OECD TG 406) or the Local Lymph Node Assay (LLNA; OECD TG 429). These tests determine if a substance can induce an allergic contact dermatitis.

Repeated Dose Toxicity

To assess toxicity after repeated exposure, a 28-day oral toxicity study (OECD TG 407) is commonly performed. The test substance is administered daily to animals (usually rats) in graduated doses for 28 days. Clinical observations, body weight, food/water consumption, hematology, clinical biochemistry, and pathology are evaluated to determine the No-Observed-Adverse-Effect Level (NOAEL).

Genotoxicity

A battery of in vitro and in vivo tests are used to assess genotoxicity. A common initial screen is the bacterial reverse mutation test (Ames test; OECD TG 471). Other assays include in vitro chromosome aberration tests and in vivo micronucleus tests.

Carcinogenicity

Carcinogenicity studies (OECD TG 451) involve long-term exposure of animals (typically two years for rats and 18 months for mice) to the test substance.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) The objective is to observe for the development of neoplastic lesions.[\[16\]](#)[\[17\]](#)

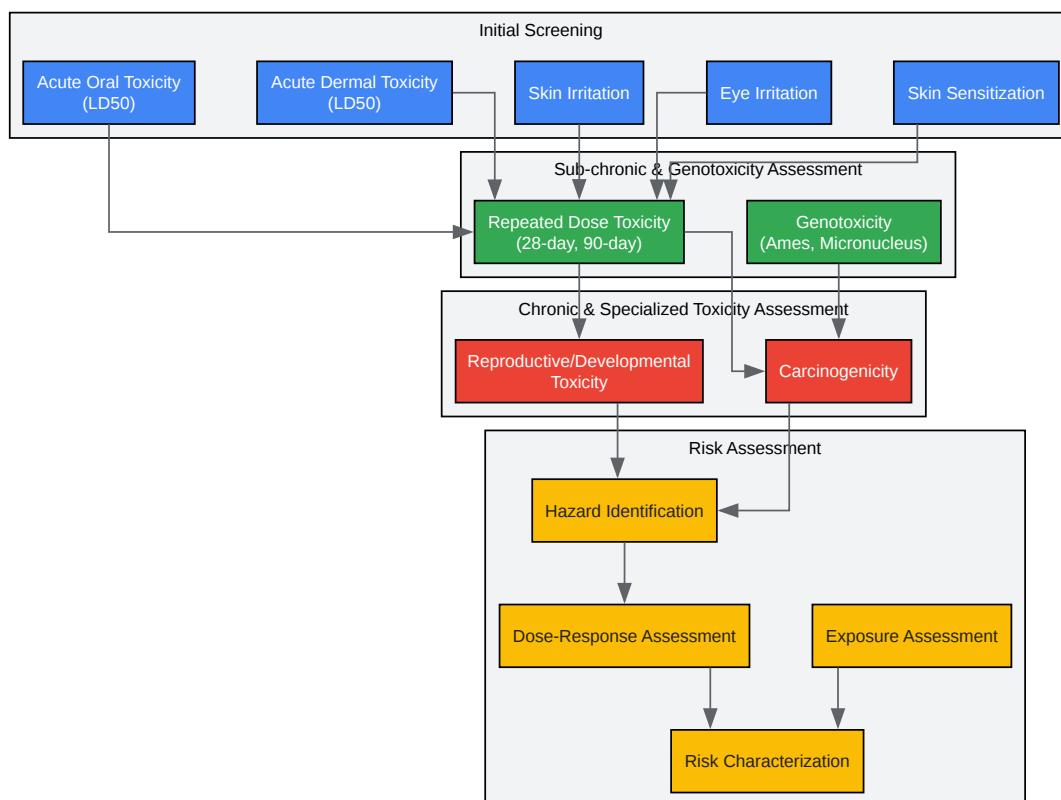
Reproductive and Developmental Toxicity

Reproductive toxicity is assessed through studies like the two-generation reproduction toxicity study (OECD TG 416). Developmental toxicity is evaluated in studies such as the prenatal developmental toxicity study (OECD TG 414), where pregnant animals are exposed to the substance during gestation, and the fetuses are examined for abnormalities.

Visualizing the Toxicological Assessment Workflow

The following diagram illustrates a typical workflow for the toxicological assessment of a chemical substance, from initial screening to more in-depth, long-term studies.

Comparative Toxicological Assessment Workflow

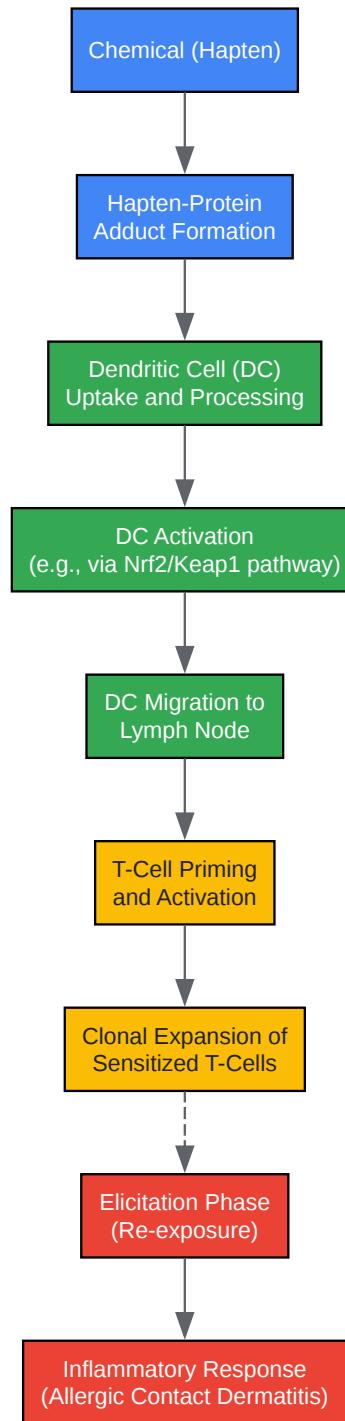
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Caption: A flowchart illustrating the tiered approach to toxicological assessment.

Signaling Pathway for Skin Sensitization

The initiation of skin sensitization involves a series of events at the molecular and cellular level, often referred to as an Adverse Outcome Pathway (AOP). The diagram below outlines a simplified signaling pathway for skin sensitization.

Simplified Signaling Pathway for Skin Sensitization

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